

H-Gly-Lys-Gly-OH molecular weight and formula

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Compound of Interest

Compound Name: H-Gly-Lys-Gly-OH

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In-Depth Technical Guide: H-Gly-Lys-Gly-OH

For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed overview of the fundamental physicochemical properties of the tripeptide **H-Gly-Lys-Gly-OH**, also known as Glycyl-Lysyl-Glycine. This peptide is composed of three amino acid residues: two glycine units and one lysine unit.

Core Physicochemical Data

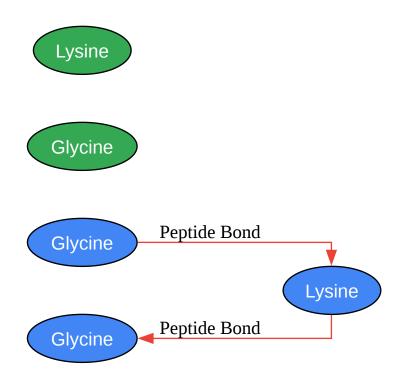
The essential quantitative data for **H-Gly-Lys-Gly-OH** is summarized in the table below. This information is critical for a range of applications, from calculating molar concentrations in experimental setups to interpreting mass spectrometry data.

Property	Value	Reference
Molecular Weight	260.29 g/mol	[1]
Chemical Formula	C10H20N4O4	[1]

Structural Composition

H-Gly-Lys-Gly-OH is a tripeptide synthesized from the amino acids glycine and lysine.[1] The sequence consists of a glycine residue at the N-terminus, followed by a lysine residue, and concluding with a glycine residue at the C-terminus. The peptide bonds link the carboxyl group of one amino acid to the amino group of the next.





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Caption: Molecular composition of H-Gly-Lys-Gly-OH.

Experimental Protocols

While this document focuses on the core properties of **H-Gly-Lys-Gly-OH**, any experimental work involving this peptide would necessitate standard laboratory protocols. For instance, the preparation of stock solutions would require the precise measurement of the peptide's mass, followed by dissolution in a suitable solvent to a known volume, using the molecular weight provided above for concentration calculations. Subsequent experiments, such as cell-based assays or binding studies, would require their own specific, validated protocols. A study by Ringseis et al. (2005) utilized **H-Gly-Lys-Gly-OH** in modulating the release of vasoactive substances from human aortic endothelial cells, illustrating a potential research application.[1]

Applications in Research

H-Gly-Lys-Gly-OH can be utilized in the synthesis of casein and soybean protein.[1] Peptides and hydrolysates derived from such proteins are subjects of research for their potential biological activities.



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